

Application Notes and Protocols for the Synthesis of C₃₁H₂₆CIN₃O₃ (Ponatinib)

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Compound of Interest

Compound Name: C₃₁H₂₆CIN₃O₃

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the synthesis of **C₃₁H₂₆CIN₃O₃**, chemically known as Ponatinib. Ponatinib is a potent multi-targeted tyrosine kinase inhibitor used in the treatment of chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL).^{[1][2]} This guide details a feasible synthetic route, including step-by-step experimental protocols, characterization data, and a summary of the key signaling pathway it inhibits. The information is intended for use by qualified researchers and professionals in the field of medicinal chemistry and drug development.

Introduction

Ponatinib is a third-generation tyrosine kinase inhibitor (TKI) designed to overcome resistance to earlier TKIs, particularly the T315I "gatekeeper" mutation in the Bcr-Abl kinase domain.^{[1][3]} Its chemical formula is **C₃₁H₂₆CIN₃O₃**, and its systematic name is 3-(imidazo[1,2-b]pyridazin-3-ylethynyl)-4-methyl-N-(4-((4-methylpiperazin-1-yl)methyl)-3-(trifluoromethyl)phenyl)benzamide.^[2] The synthesis of Ponatinib involves a multi-step process, with the key bond formations being an amide coupling and a Sonogashira cross-coupling reaction. This document outlines a convergent synthetic strategy.

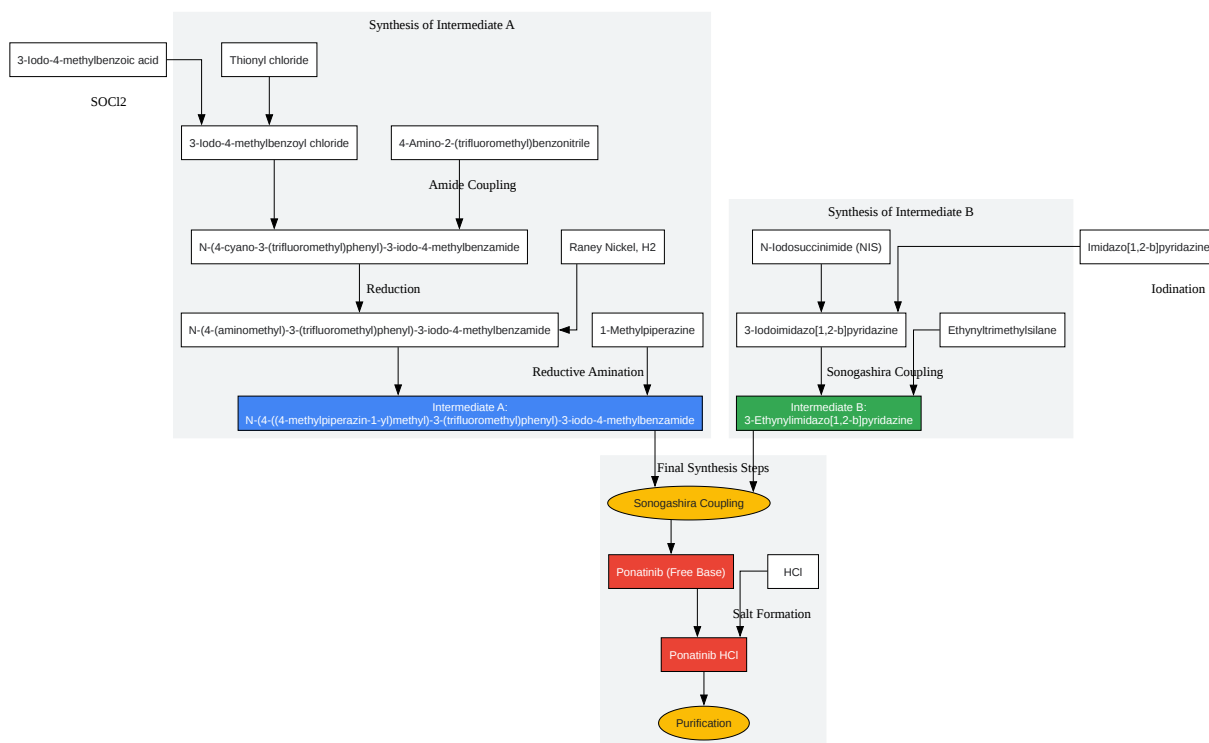
Chemical Structure

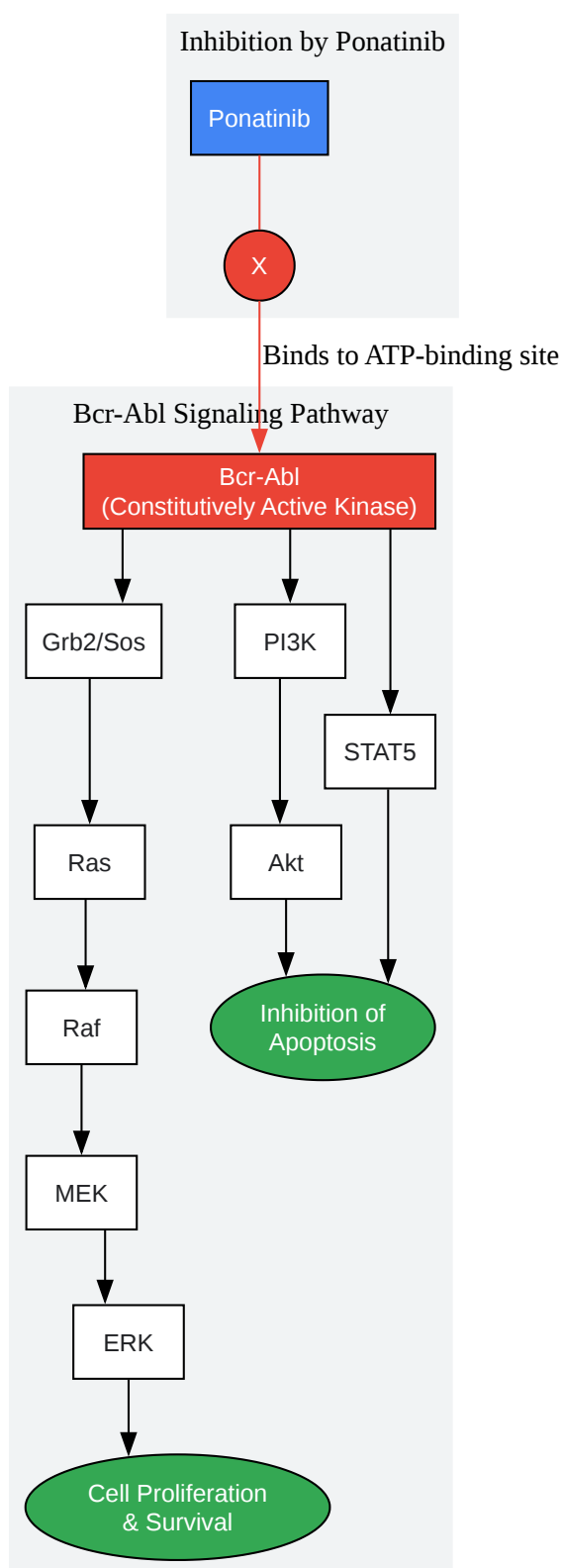
Chemical Formula: **C31H26ClN3O3** Common Name: Ponatinib IUPAC Name: 3-(imidazo[1,2-b]pyridazin-3-ylethynyl)-4-methyl-N-(4-((4-methylpiperazin-1-yl)methyl)-3-(trifluoromethyl)phenyl)benzamide

Synthesis of Ponatinib: A Step-by-Step Protocol

The synthesis of Ponatinib can be achieved through a convergent approach, involving the preparation of two key intermediates followed by their coupling and final modification. The overall synthetic workflow is depicted below.

Experimental Workflow Diagram





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References

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- 2. "IMPROVED PROCESS FOR PREPARATION OF PONATINIB HYDROCHLORIDE" by Anonymous [tdcommons.org]
- 3. go.drugbank.com [go.drugbank.com]
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